

# safety profile comparison of POE (20) lanolin with other surfactants

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: POE (20) lanolin

CAS No.: 61790-81-6

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## Chemical and Safety Profiles of Selected Surfactants

The table below summarizes available data on lanolin-derived surfactants and general safety criteria for surfactants.

Surfactant	Key Characteristics	Reported Safety and Toxicity Data	Experimental/Methodological Notes
<b>Lanolin Ethoxylates (e.g., PEG-75 Lanolin)</b> [1]	Non-ionic, water-soluble, stable across pH 2-10. Used in clear liquid cosmetics and personal care products.	Considered mild; reduces the defatting effect of detergents on skin and hair. <b>Specific quantitative toxicity data (e.g., LC50) not found.</b>	Chemical characterization includes acid value, saponification value, and water absorption, typical of quality control protocols for raw materials [1].
<b>Lanolin (Parent Material)</b> [2]	Natural wax derived from sheep wool; used as an emollient and in ointment bases.	Known as a <b>very weak sensitizer</b> on healthy skin. The "lanolin paradox" describes higher sensitization	Allergenic potential is identified via patch testing, often with wool alcohols or Amerchol rather than pure lanolin [2].

Surfactant	Key Characteristics	Reported Safety and Toxicity Data	Experimental/Methodological Notes
		potential on damaged skin (e.g., stasis dermatitis).	

| **General Surfactants (EPA Safer Choice Criteria)** [3] | Assessed based on **aquatic toxicity** and **biodegradation rate**. | **Acute Aquatic Toxicity & Required Biodegradation:** • **≤1 ppm:** May be acceptable with 10-day window. • **>1-10 ppm:** Requires 10-day window. • **>10 ppm:** Requires 28-day window. Degradation must not produce toxic by-products [3]. | Standard ecotoxicity tests (e.g., fish or invertebrate LC50) coupled with biodegradation studies (e.g., >60% mineralization in 28 days) [3]. |

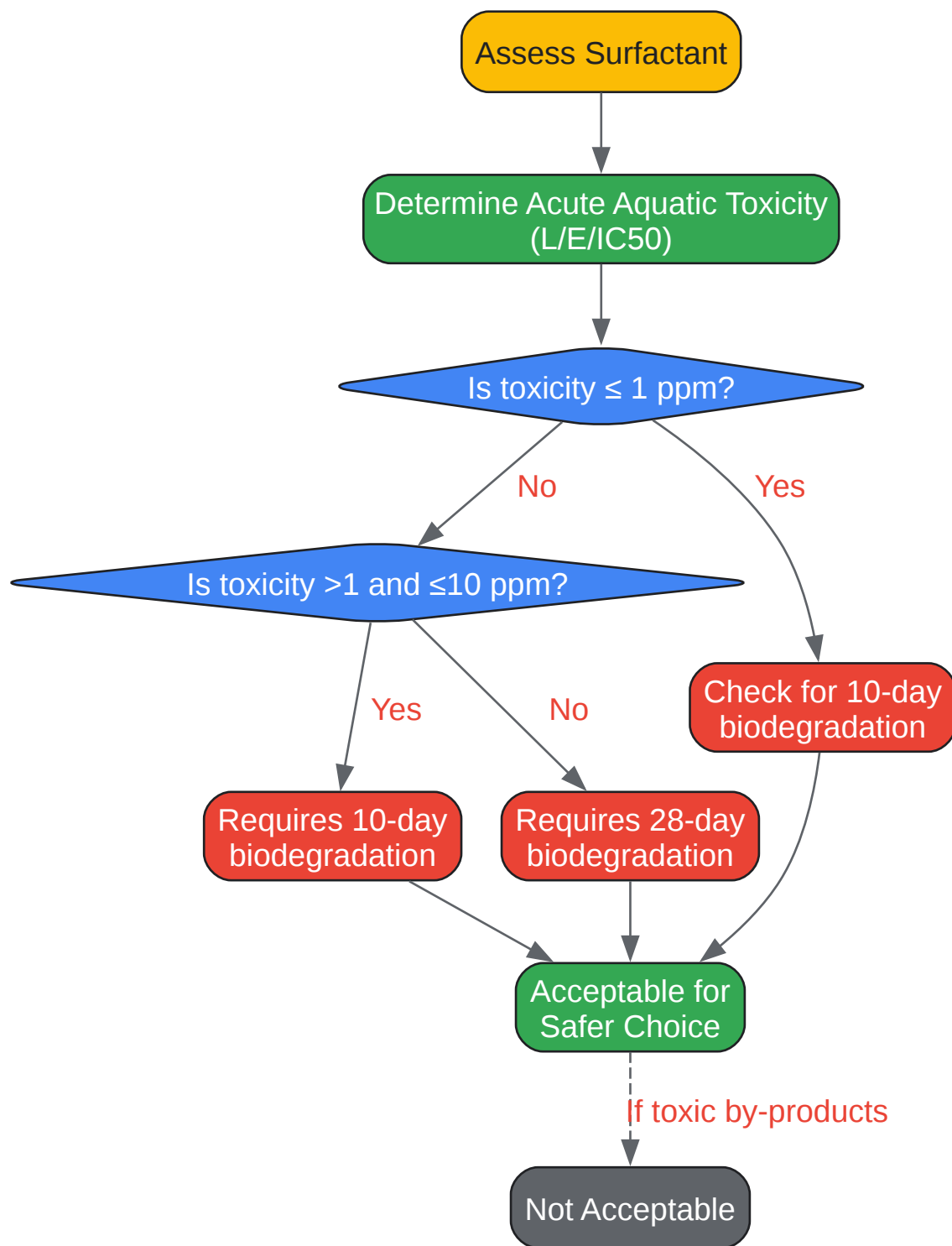
## Key Experimental Protocols for Surfactant Safety Assessment

For a rigorous comparison, you would typically need to consult studies that implement the following standard experimental methodologies:

- **Acute Aquatic Toxicity Testing:** This is a standard protocol to determine the concentration of a substance that is lethal to 50% of a test population (LC50) of aquatic organisms (e.g., fish, daphnids) over a 48-96 hour period [3].
- **Biodegradation Studies:** These tests measure the rate at which a substance is broken down by microorganisms. A common requirement is achieving over 60% mineralization (conversion to CO<sub>2</sub> and water) within a 28-day period [3].
- **Dermal Sensitization Assessment:** Typically conducted using validated human repeat insult patch tests (HRIPT) or murine local lymph node assays (LLNA) to identify potential to cause allergic skin reactions [2].

## Visualizing the EPA Safer Choice Assessment Logic

The following diagram illustrates the decision-making logic for evaluating surfactant environmental safety based on the EPA Safer Choice Criteria, which can serve as a framework for your own analysis.



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## References

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To cite this document: Smolecule. [safety profile comparison of POE (20) lanolin with other surfactants]. Smolecule, [2026]. [Online PDF]. Available at:

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